

A Comparative Guide to High-Vacuum Greases: Apiezon N and Its Alternatives

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Compound of Interest

Compound Name: Apiezon N

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For researchers and professionals working in high-vacuum environments, the selection of an appropriate vacuum grease is critical to ensure the integrity and longevity of their systems. A key performance indicator for these materials is their long-term stability, characterized by low outgassing and minimal degradation under vacuum conditions. This guide provides a detailed comparison of **Apiezon N**, a hydrocarbon-based grease, with several popular alternatives: Santovac 5 (polyphenyl ether), Molykote High-Vacuum Grease (silicone-based), and Braycote LVP (perfluoropolyether-based).

Quantitative Performance Data

The long-term stability of a vacuum grease is primarily assessed by its outgassing characteristics, vapor pressure, and operational temperature range. The table below summarizes these key performance metrics for **Apiezon N** and its alternatives.

Property	Apiezon N	Santovac 5 (Oil)	Molykote High-Vacuum Grease	Braycote 600 EF
Base Oil Chemistry	Hydrocarbon	Polyphenyl Ether	Silicone	Perfluoropolyether
Vapor Pressure @ 20-25°C (Torr)	6×10^{-10}	4×10^{-10}	Low	Exceptionally Low
Temperature Range (°C)	-269 to +30	N/A (Grease data not found)	-40 to +204[1]	-80 to +204[2]
ASTM E595 Total Mass Loss (TML)	<1.0%	6.24%	Data not available	0.20%[2]
ASTM E595 Collected Volatile Condensable Materials (CVCM)	<0.1%	4.09%	Data not available	0.03%[2]

Note: Santovac 5 data is for the oil, which is the base for greases. Molykote High-Vacuum Grease data indicates low volatility and bleed/evaporation at 199°C.

Experimental Protocols

The data presented in this guide is primarily derived from standardized test methods designed to evaluate the performance of materials in a vacuum.

ASTM E595: Standard Test Method for Total Mass Loss and Collected Volatile Condensable Materials from Outgassing in a Vacuum Environment

This is the most common method for determining the outgassing characteristics of materials intended for use in space and other high-vacuum applications.[3][4][5]

- Objective: To measure the total mass loss (TML) and collected volatile condensable materials (CVCM) of a material sample under controlled vacuum and temperature

conditions.[6][7]

- Procedure:
 - A sample of the material is preconditioned at 23°C and 50% relative humidity for 24 hours and then weighed.[6]
 - The sample is placed in a heated compartment within a high-vacuum chamber.
 - A cooled collector plate is positioned near the sample to condense any outgassed volatile materials.
 - The chamber is evacuated to a pressure of at least 5×10^{-5} torr, and the sample is heated to 125°C for 24 hours.[6]
 - After the test period, the system is cooled, and the sample and collector plate are reweighed.
 - TML is calculated as the percentage of the initial sample mass that was lost. CVCM is the mass of the condensed material as a percentage of the initial sample mass.[6]

Residual Gas Analysis (RGA)

RGA is a technique used to identify the composition of gases present in a vacuum system, including those outgassed from materials.[8][9]

- Objective: To analyze the partial pressures of different gaseous species in a vacuum environment.
- Procedure:
 - An RGA, which is a type of mass spectrometer, is connected to the vacuum chamber.
 - The RGA ionizes the residual gas molecules and separates them based on their mass-to-charge ratio.
 - A detector measures the ion current for each mass, providing a spectrum of the residual gases. This can help identify the specific outgassing products from a vacuum grease.

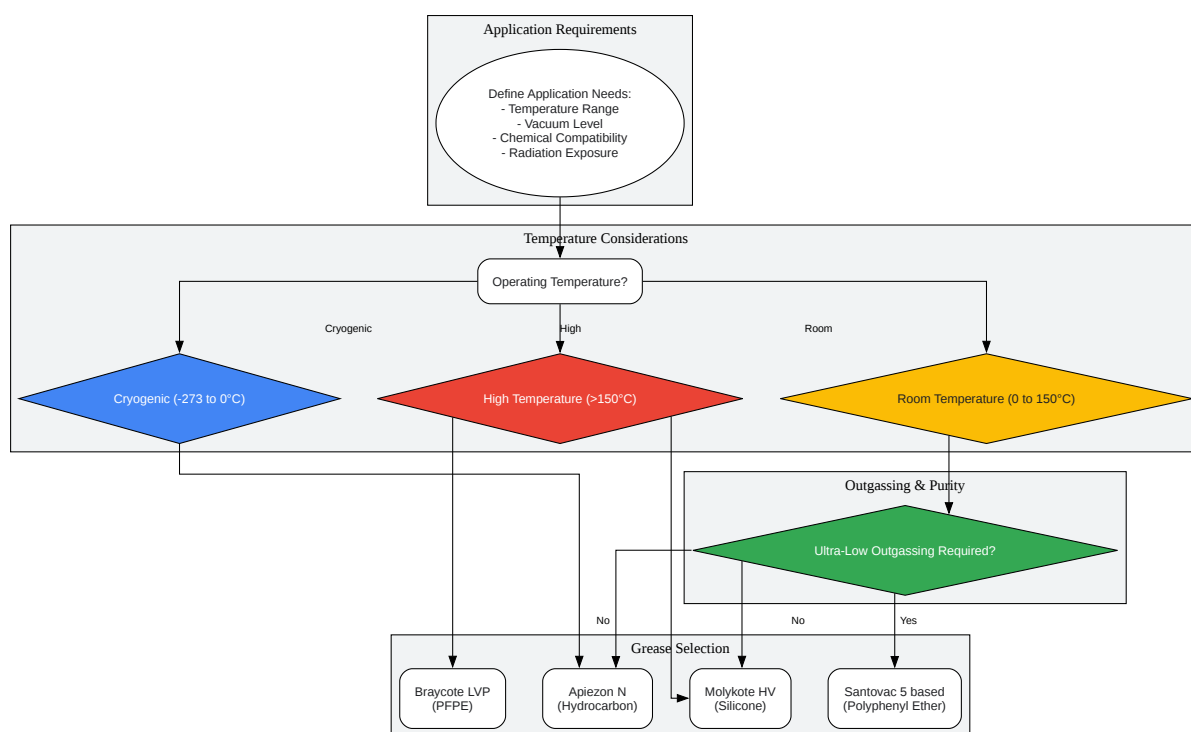
Accelerated Aging Tests

To assess the long-term stability of materials, accelerated aging tests are performed by subjecting them to elevated stress conditions, such as higher temperatures, to simulate the effects of time.^{[10][11][12]}

- Objective: To predict the long-term performance and shelf life of a material.
- Procedure:
 - Samples of the grease are placed in a controlled environment, often a vacuum oven, at an elevated temperature for a specified duration.
 - The aging process is based on the Arrhenius equation, which relates the rate of chemical reactions to temperature. A common rule of thumb is that a 10°C increase in temperature doubles the rate of aging.^[13]
 - After the aging period, the physical and chemical properties of the grease, such as changes in mass, viscosity, and outgassing characteristics, are re-evaluated.

Decision Pathway for High-Vacuum Grease Selection

The selection of a high-vacuum grease depends on the specific requirements of the application. The following diagram illustrates a logical workflow for choosing the most suitable grease.



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Decision workflow for selecting a high-vacuum grease.

Comparison and Recommendations

Apiezon N (Hydrocarbon-Based)

Apiezon N is a hydrocarbon-based grease renowned for its excellent performance at cryogenic temperatures.^[14] Its low vapor pressure and good outgassing characteristics make it suitable for high-vacuum applications at and below room temperature. However, its upper temperature limit is relatively low, and it is not recommended for applications involving high radiation levels.

Santovac 5 (Polyphenyl Ether-Based)

Greases based on Santovac 5 polyphenyl ether fluid are characterized by extremely low vapor pressure and excellent thermal stability. This makes them ideal for ultra-high vacuum applications where minimal contamination is paramount. The outgassing data for the oil suggests it may have higher TML and CVCM than other options, indicating that for applications sensitive to condensable materials, careful consideration is needed.

Molykote High-Vacuum Grease (Silicone-Based)

Molykote High-Vacuum Grease is a silicone-based product offering a wide operating temperature range and good resistance to chemicals.^{[1][15]} While specific ASTM E595 data is not readily available, its low volatility makes it a popular choice for general high-vacuum applications. However, silicone-based greases can be prone to "creep," where the oil migrates and can contaminate sensitive surfaces, a concern in optical and electronic applications.

Braycote LVP (Perfluoropolyether-Based)

Braycote greases, based on perfluoropolyether (PFPE), are known for their exceptional chemical inertness, thermal stability, and low outgassing properties.^{[16][17]} The very low TML and CVCM values for Braycote 600 EF make it an excellent choice for demanding applications, including those in the aerospace industry where long-term stability and reliability are critical. PFPE greases are also generally compatible with a wide range of materials.^[18]

In conclusion, the selection of a high-vacuum grease should be a careful consideration of the specific operating conditions. For cryogenic applications, **Apiezon N** remains a strong choice. For ultra-high vacuum and applications requiring the lowest possible outgassing, Santovac 5 and Braycote LVP are superior options, with Braycote demonstrating excellent performance in

standardized outgassing tests. Molykote High-Vacuum Grease provides a versatile and cost-effective solution for a broad range of high-vacuum applications, provided that potential silicone migration is not a concern.

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